

# Application of p-Xylylene Dichloride Derivatives in Agrochemical Synthesis: Notes and Protocols

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## Compound of Interest

Compound Name: 1,4-Bis(chloromethyl)benzene

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This document outlines the application of p-xylylene dichloride and its derivatives, particularly 1,4-bis(trichloromethyl)benzene, as key intermediates in the synthesis of various agrochemicals, including insecticides, fungicides, and herbicides. Detailed experimental protocols for the synthesis of representative agrochemicals are provided, along with quantitative data and visual diagrams of the synthetic pathways.

## Introduction to p-Xylylene Dichloride and its Derivatives in Agrochemicals

p-Xylylene dichloride (**1,4-bis(chloromethyl)benzene**) is a versatile chemical intermediate. While its direct applications in agrochemical synthesis are limited, its fully chlorinated derivative, 1,4-bis(trichloromethyl)benzene, serves as a crucial precursor for several commercially significant pesticides. The reactivity of the chloromethyl and trichloromethyl groups allows for their conversion into various functional groups, forming the backbone of complex active ingredients.

## Insecticide Synthesis: The Case of Hetol

1,4-Bis(trichloromethyl)benzene, also known by the trade name Hetol, is a direct application of a p-xylene derivative as an insecticide.<sup>[1]</sup> It is primarily used as a veterinary anthelmintic to treat trematode infections.

## Synthesis of 1,4-Bis(trichloromethyl)benzene (Hetol)

The industrial synthesis of 1,4-bis(trichloromethyl)benzene involves the exhaustive photochlorination of p-xylene.<sup>[1][2]</sup> This free-radical chain reaction substitutes all hydrogen atoms on the two methyl groups with chlorine atoms.

### Experimental Protocol: Photochlorination of p-Xylene

#### Materials:

- p-Xylene
- Chlorine gas
- Inert solvent (e.g., carbon tetrachloride, optional)
- UV light source (e.g., mercury lamp)
- Reaction vessel equipped with a gas inlet, condenser, and stirrer

#### Procedure:

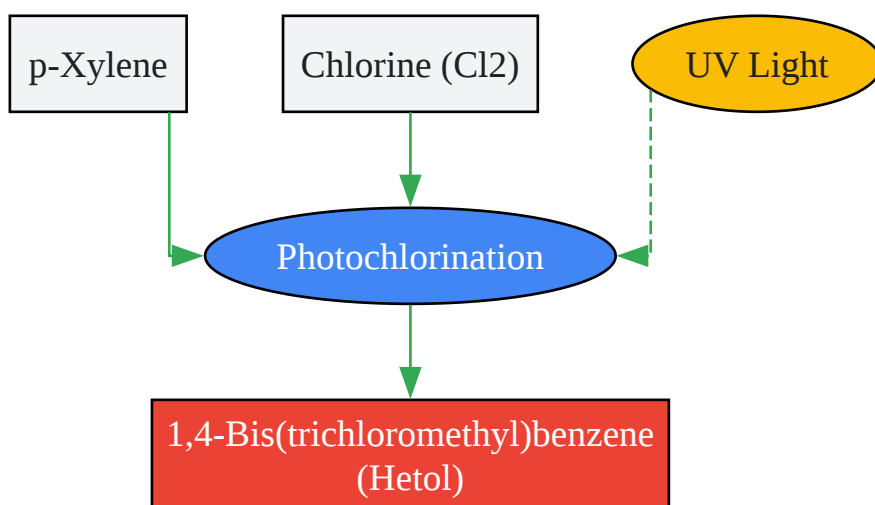
- Charge the reaction vessel with p-xylene and, if used, the inert solvent.
- Initiate UV light irradiation.
- Introduce chlorine gas into the reaction mixture at a controlled rate.
- Maintain the reaction temperature in the range of 140°C to 250°C for the vapor-phase reaction.<sup>[3]</sup> The reaction can also be carried out in a liquid phase at lower temperatures.
- Monitor the reaction progress by techniques such as gas chromatography (GC) to determine the extent of chlorination.
- Continue the chlorination until the desired conversion to 1,4-bis(trichloromethyl)benzene is achieved.
- Upon completion, stop the chlorine flow and UV irradiation.

- Purify the crude product by crystallization from a suitable solvent (e.g., hexane or ether) or by distillation to obtain pure 1,4-bis(trichloromethyl)benzene.[1]

Quantitative Data:

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>4</sub> Cl <sub>6</sub>	[1]
Molecular Weight	312.84 g/mol	[1]
Melting Point	108-110 °C	[1]
Appearance	White crystalline solid	[2]

Logical Relationship: From p-Xylene to Hetol



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Caption: Synthesis pathway of the insecticide Hetol.

## Fungicide Synthesis: The Case of Chlorothalonil

Chlorothalonil (2,4,5,6-tetrachloroisophthalonitrile) is a broad-spectrum, non-systemic fungicide widely used in agriculture under trade names like Daconil.[4] While it is a derivative of isophthalonitrile (a meta-isomer of the p-xylene precursor), its synthesis via chlorination is a highly relevant example of the synthetic strategies employed for this class of agrochemicals.

## Synthesis of Chlorothalonil

The commercial production of chlorothalonil is primarily achieved through the direct chlorination of isophthalonitrile.<sup>[4]</sup>

### Experimental Protocol: Chlorination of Isophthalonitrile

#### Materials:

- Isophthalonitrile
- Chlorine gas
- Nitrogen gas
- Ammoxidation catalyst
- Fluidized bed and fixed bed reactors

#### Procedure:

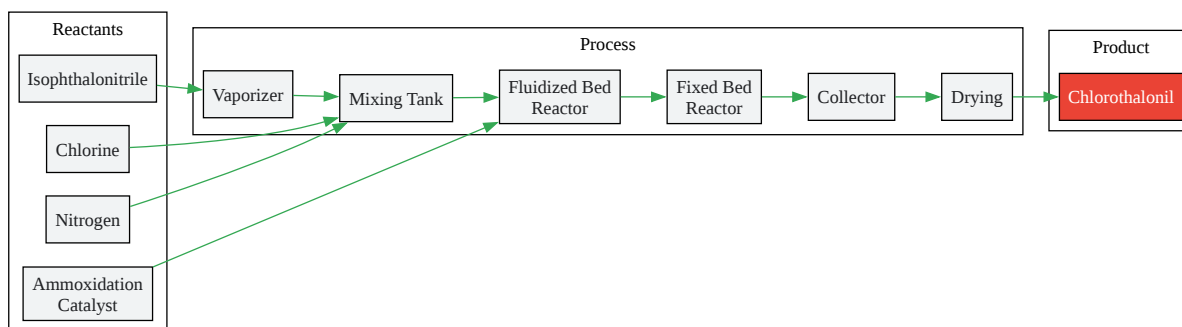
- Vaporize a quantitative amount of isophthalonitrile.
- Mix the vaporized isophthalonitrile with nitrogen and chlorine gas in a mixing tank. The molar ratio of isophthalonitrile:chlorine:nitrogen is typically in the range of 3-4 : 8-10 : 15-18.
- Introduce the gas mixture into a fluidized-bed reactor containing a specialized ammoxidation catalyst (2%-4% of the total gas amount).
- Maintain the reactor temperature between 280°C and 300°C and the pressure between 0.05 MPa and 0.08 MPa. The reaction time is approximately one hour.
- Transfer the reacted gas mixture to a fixed-bed reactor under the same temperature and pressure conditions.
- Introduce additional chlorine and catalyst to ensure complete reaction over another hour.
- Send the final mixed gas to a collector for condensation.

- Dry the condensed product to obtain chlorothalonil.[5]

#### Quantitative Data:

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> Cl <sub>4</sub> N <sub>2</sub>	[6]
Molecular Weight	265.9 g/mol	[6]
Melting Point	252.1 °C	[6]
Appearance	Colorless, odorless crystals	[7]

#### Experimental Workflow: Synthesis of Chlorothalonil



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Caption: Industrial synthesis workflow for Chlorothalonil.

## Herbicide Intermediate Synthesis: Terephthaloyl Chloride

Terephthaloyl chloride, synthesized from 1,4-bis(trichloromethyl)benzene, is a key intermediate in the production of certain herbicides, such as Diquat.[8]

## Synthesis of Terephthaloyl Chloride

Terephthaloyl chloride is commercially produced by the reaction of 1,4-bis(trichloromethyl)benzene with terephthalic acid.[9]

### Experimental Protocol: Synthesis of Terephthaloyl Chloride

#### Materials:

- 1,4-Bis(trichloromethyl)benzene
- Terephthalic acid

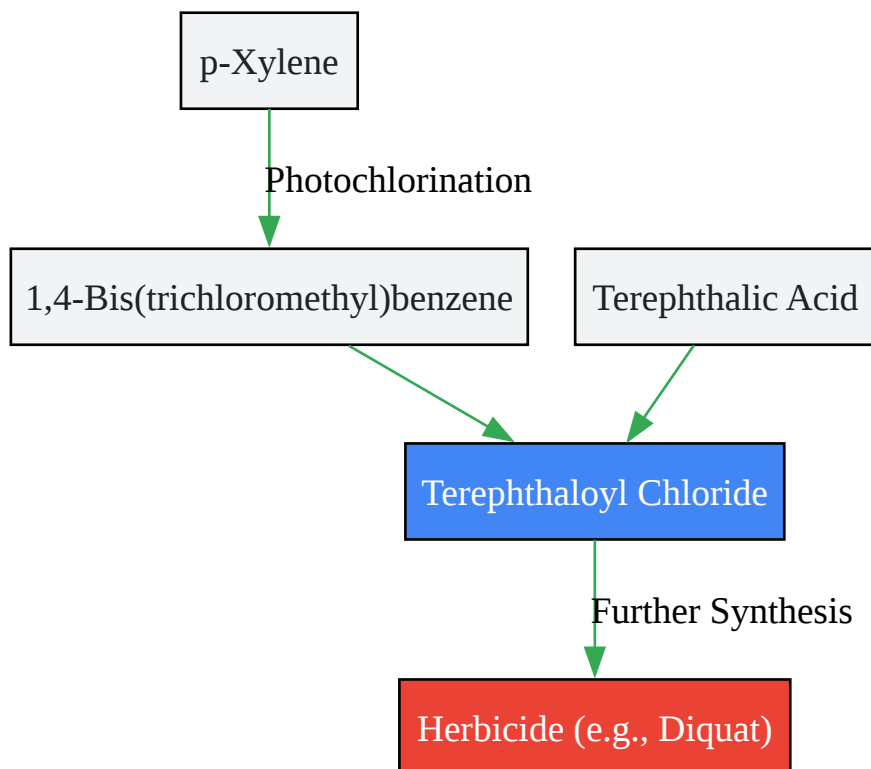
#### Procedure:

- Combine 1,4-bis(trichloromethyl)benzene and terephthalic acid in a suitable reaction vessel.
- Heat the mixture to initiate the reaction. The reaction produces terephthaloyl chloride and hydrogen chloride gas.
- The reaction can be represented by the following equation:  $\text{C}_6\text{H}_4(\text{CCl}_3)_2 + \text{C}_6\text{H}_4(\text{CO}_2\text{H})_2 \rightarrow 2 \text{C}_6\text{H}_4(\text{COCl})_2 + 2 \text{HCl}$ [9]
- The terephthaloyl chloride can be purified by distillation or crystallization.

#### Quantitative Data:

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	[9]
Molecular Weight	203.02 g/mol	[9]
Melting Point	81.5-83 °C	[9]
Appearance	White solid	[9]

## Signaling Pathway: From p-Xylene to Herbicide Intermediate



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Caption: Synthetic route from p-xylene to a herbicide intermediate.

## Conclusion

p-Xylylene dichloride and its chlorinated derivatives, particularly 1,4-bis(trichloromethyl)benzene, are valuable precursors in the agrochemical industry. They provide a foundational benzene ring structure that can be functionalized to produce a range of active ingredients with insecticidal, fungicidal, and herbicidal properties. The protocols and data presented herein offer a detailed overview for researchers and professionals in the field of agrochemical synthesis and development.

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## References

- 1. 1,4-Bis(trichloromethyl)benzene [drugfuture.com]
- 2. 1,4-Bis(trichloromethyl)benzene - Wikipedia [en.wikipedia.org]
- 3. EP0534412A2 - Process for the production of 4-chloro-trichloro-methyl benzene - Google Patents [patents.google.com]
- 4. Chlorothalonil - Wikipedia [en.wikipedia.org]
- 5. CN102718682A - Preparation method for chlorothalonil - Google Patents [patents.google.com]
- 6. fao.org [fao.org]
- 7. Chlorothalonil | C<sub>8</sub>Cl<sub>4</sub>N<sub>2</sub> | CID 15910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. nbino.com [nbino.com]
- 9. Terephthaloyl chloride - Wikipedia [en.wikipedia.org]
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